

calcium periodate as oxidizing agent in organic synthesis

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Compound Focus: Calcium periodate

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Fundamental Oxidative Reactions of Calcium Periodate

Calcium periodate participates in several key oxidative transformations, primarily leveraging the reactivity of the periodate ion (IO_4^-). The core reaction involves a cyclic periodate ester intermediate that facilitates the cleavage of carbon-carbon bonds [1].

Table 1: Key Organic Transformations using Calcium Periodate

Reaction Type	Substrate	Product(s)	Key Application Notes
Diol Cleavage (Malaprade Reaction) 1,2-Diols Aldehydes and/or Ketones Cis-diols react significantly faster than trans-diols. Reaction is exothermic; perform at 0°C [1]. α-Hydroxy Carbonyl Cleavage 1,2-Hydroxy Ketones, 1,2-Hydroxy Acids Aldehydes, Ketones, Carboxylic Acids Useful for carbohydrate ring modification and structure determination [1]. Amino Alcohol Cleavage 1,2-Amino Alcohols Aldehydes, Ketones pH and temperature critically affect the formation of the periodate ester intermediate [1]. Alkene Cleavage (Lemieux-Johnson Oxidation) Alkenes Aldehydes and/or Ketones Uses catalytic osmium tetroxide, regenerated in situ by periodate. Overall process equivalent to ozonolysis [1]. Sulfide Oxidation Sulfides Sulfoxides Demonstrates periodate's utility beyond C-C bond cleavage [1].			

Experimental Protocols

Protocol 1: Oxidative Cleavage of a Vicinal Diol

This is a general procedure for cleaving 1,2-diols to carbonyl compounds [1] [2].

Materials:

- **Calcium periodate** ($\text{Ca}(\text{IO}_4)_2$), 1.1 equivalents [2]
- Substrate (e.g., 1,2-diol)
- Solvent: Water, ethanol, or a water-alcohol mixture (depending on substrate solubility) [1]
- **Optional:** Phase-transfer catalyst (e.g., tetrabutylammonium bromide) for biphasic mixtures [1]

Procedure:

- **Reaction Setup:** Dissolve the substrate (1.0 equiv) in a suitable solvent (e.g., 15-20 mL per mmol of substrate) in a round-bottom flask equipped with a magnetic stir bar. If solubility is poor, add a few mol% of a phase-transfer catalyst.
- **Addition:** Cool the reaction mixture to 0°C using an ice bath. Add **calcium periodate** (1.1 equiv) in one portion.
- **Stirring:** Stir the reaction mixture at 0°C for 1-2 hours, monitoring by TLC or another appropriate analytical method.
- **Work-up:** Filter the reaction mixture through a pad of Celite to remove insoluble inorganic salts (e.g., calcium iodate). Wash the filter cake thoroughly with the reaction solvent.
- **Isolation:** Concentrate the combined filtrate under reduced pressure to obtain the crude aldehyde/ketone products.
- **Purification:** Purify the crude product by standard techniques such as distillation or column chromatography.

Protocol 2: Synthesis of Calcium Periodate via Precipitation

This protocol describes the synthesis of **calcium periodate** from sodium periodate and calcium chloride [2].

Materials:

- Sodium periodate (NaIO_4)
- Calcium chloride (CaCl_2)
- Deionized water

Procedure:

- **Dissolution:** Prepare separate aqueous solutions of sodium periodate and calcium chloride.
- **Precipitation:** Slowly add the sodium periodate solution to the vigorously stirred calcium chloride solution. A white precipitate of **calcium periodate** will form immediately.
- **Aging:** Continue stirring for 1-2 hours to complete the precipitation.
- **Filtration:** Isolate the solid by vacuum filtration.
- **Washing:** Wash the filter cake thoroughly with cold deionized water to remove NaCl and other soluble impurities.
- **Drying:** Dry the pure **calcium periodate** in an oven at 80-100°C until constant weight is achieved [2].

Table 2: Comparative Analysis of Common Periodate Salts

Property	Calcium Periodate	Sodium Periodate	Potassium Periodate
Molecular Formula	$\text{Ca}(\text{IO}_4)_2 / \text{Ca}_3(\text{H}_2\text{IO}_6)_2 \cdot 4\text{H}_2\text{O}$ [2] [3]	NaIO_4	KIO_4
Molecular Weight (g/mol)	421.88 (anhydrous) [2]	213.89	230.00
Solubility in Water	Slightly soluble [3]	Highly soluble	Low solubility
Key Advantage	Easier separation due to low solubility; specific biomolecule interactions [2]	High reactivity in homogeneous solutions	Suitable for reactions in aqueous media where low solubility is desired
Common Use	Oxidizing agent; modification of polysaccharides [2]	Common laboratory oxidant	Organic synthesis; analytical chemistry

Safety and Handling Considerations

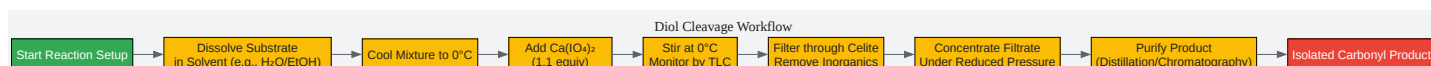
Calcium periodate is a strong oxidizing agent. Please review the Safety Data Sheet (SDS) before use.

- **Hazard Statements:** H272 (May intensify fire; oxidizer), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation) [3].

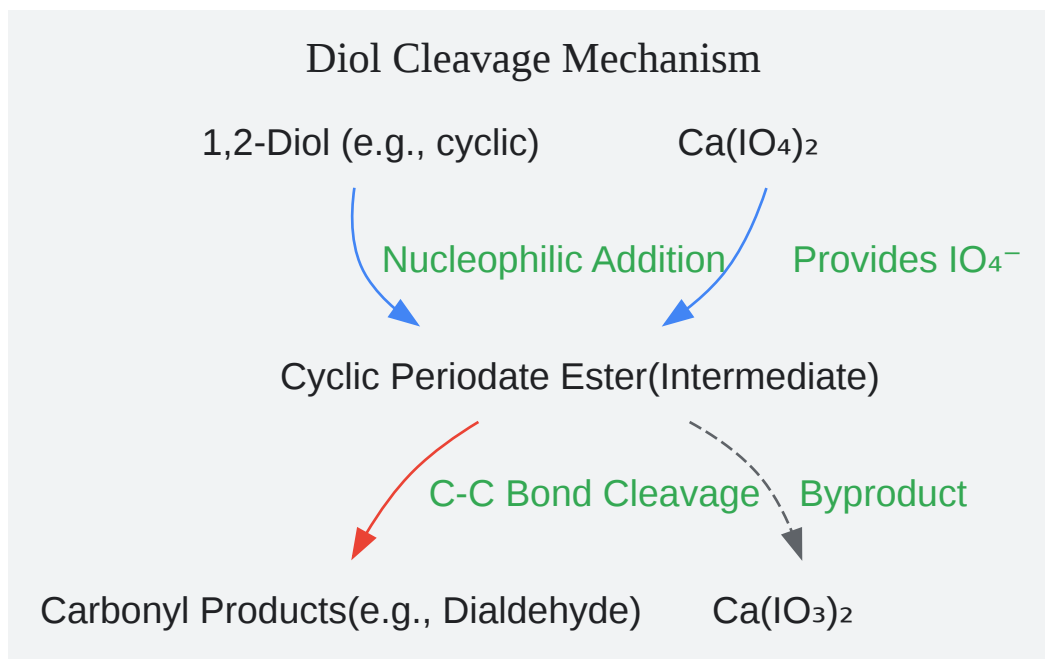
- **Precautionary Measures:** P220 (Keep/Store away from clothing/combustible materials), P261 (Avoid breathing dust/fume/gas/mist/vapors), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing) [3].
- **Storage:** Store in a cool, dry place, away from combustible materials and reducing agents. Packaging is typically in polypropylene-lined steel drums to prevent moisture absorption [2] [3].

Experimental Workflow and Reaction Mechanism

The following diagrams illustrate the general experimental workflow for a cleavage reaction and the universally accepted mechanism for periodate-mediated diol cleavage.



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References

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